

Proper Disposal of RAD51 Inhibitor B02: A Step-by-Step Guide

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Compound of Interest

Compound Name: RAD51 Inhibitor B02

Cat. No.: B1666522

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This guide provides detailed procedures for the proper disposal of **RAD51 Inhibitor B02**, a small molecule inhibitor of the human RAD51 protein.

Hazard Identification and Personal Protective Equipment (PPE)

Before handling **RAD51 Inhibitor B02** for disposal, it is crucial to be aware of its potential hazards and to use appropriate personal protective equipment.

Hazard Summary:

Hazard Statement	GHS Classification
Harmful if swallowed	Acute toxicity, oral (Category 4)[1]
Causes skin irritation	Skin corrosion/irritation (Category 2)[1]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)[1]
May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

Recommended Personal Protective Equipment (PPE):[\[1\]](#)

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use safety goggles with side-shields.
- Skin and Body Protection: Wear impervious clothing.
- Respiratory Protection: Use a suitable respirator.

Waste Segregation and Containerization

Proper segregation and containment of chemical waste are critical to prevent accidental reactions and ensure compliant disposal.

Step-by-Step Procedure:

- Do Not Dispose in General Trash or Down the Drain: **RAD51 Inhibitor B02** should never be disposed of in the regular trash or poured down the sink.[\[2\]](#)[\[3\]](#)
- Segregate Waste Streams: Collect waste containing **RAD51 Inhibitor B02** separately from other chemical waste streams to avoid incompatible mixtures.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Use Appropriate Waste Containers:
 - Utilize a dedicated, properly labeled hazardous waste container.[\[2\]](#)[\[6\]](#)
 - The container must be compatible with the chemical and any solvents used.[\[3\]](#)
 - Ensure the container has a secure, leak-proof lid and is kept closed except when adding waste.[\[2\]](#)[\[3\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**RAD51 Inhibitor B02**".[\[2\]](#)
 - Include the concentration and the solvent if it is in a solution.

- Indicate the date when the waste was first added to the container.

Disposal of Contaminated Materials

Any materials that come into contact with **RAD51 Inhibitor B02** must be treated as hazardous waste.

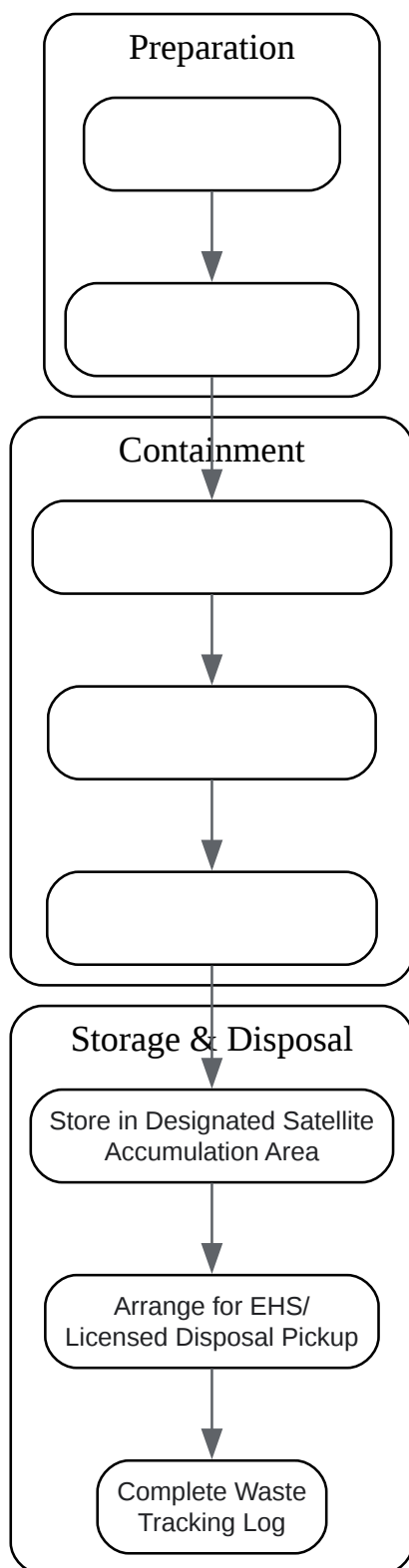
- Sharps: Needles, syringes, and razor blades contaminated with B02 should be placed in an approved sharps container and disposed of as hazardous waste.[6]
- Labware and Debris: Gloves, pipette tips, and other disposable lab supplies contaminated with B02 should be collected in a designated, lined hazardous waste container.[6]
- Empty Containers: Containers that held pure **RAD51 Inhibitor B02** should be managed as hazardous waste and not be treated as regular empty containers.[6]

Storage and Final Disposal

Proper temporary storage and handover for final disposal are the concluding steps in the waste management process.

- Storage: Store the hazardous waste container in a designated and well-ventilated satellite accumulation area within the laboratory.[3][4][6]
- Secondary Containment: Use secondary containment, such as a tray, to capture any potential leaks from the primary waste container.[2][4]
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection of the waste.[2][6]

Experimental Workflow for Disposal



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Workflow for the proper disposal of **RAD51 Inhibitor B02**.

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